

Material safety data sheet (MSDS) for 1-Cyanovinyl acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyanovinyl acetate

Cat. No.: B1194761

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Technical Guide: Material Safety of 1-Cyanovinyl Acetate

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety, handling, and emergency procedures for **1-Cyanovinyl acetate** (CAS No: 3061-65-2), also known as α -Acetoxyacrylonitrile.[1] The information is compiled from various safety data sheets to ensure a high standard of safety and awareness for professionals working with this compound.

Section 1: Substance Identification and Properties

1-Cyanovinyl acetate is a combustible liquid that is highly toxic.[2] It is typically stabilized with Tert-butylcatechol (TBC) or 2,6-di-tert-butyl-p-cresol.[3] Due to its toxicity and reactivity, it should only be handled by trained personnel in a controlled laboratory setting.[4]

Table 1: Chemical and Physical Properties of **1-Cyanovinyl Acetate**

Property	Value	Reference
CAS Number	3061-65-2	
EC Number	221-303-6	
Molecular Formula	C ₅ H ₅ NO ₂	[1]
Molecular Weight	111.10 g/mol	
Appearance	Liquid	
Boiling Point	80-82 °C at 30 mmHg	
Density	1.04 g/mL at 25 °C	
Vapor Pressure	30 mmHg at 80 °C	
Flash Point	64 °C (147.2 °F) - closed cup	

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Section 2: Hazard Identification and Classification

1-Cyanovinyl acetate is classified as a highly hazardous substance. The primary dangers are its acute toxicity upon ingestion, inhalation, and dermal contact, as well as its potential to cause severe skin and eye damage.[1][3]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin	Danger
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Danger
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	Danger
Serious Eye Damage	Category 1	H318: Causes serious eye damage	Danger
Skin Irritation	Category 2	H315: Causes skin irritation	Danger

| Flammable Liquids | Category 4 | H227: Combustible liquid | Warning |

Source:[1][3]

Section 3: Toxicological Information

Exposure to **1-Cyanovinyl acetate** can be life-threatening. The compound is readily absorbed through the skin and is toxic if ingested.[3][4] The toxicity is consistent with cyanide poisoning, which inhibits cellular respiration.[5][6]

Table 3: Acute Toxicity Data

Route	Species	Value	Assessment	Reference
Oral	Rat	LD50: 100 mg/kg	Toxic after single ingestion	[3]

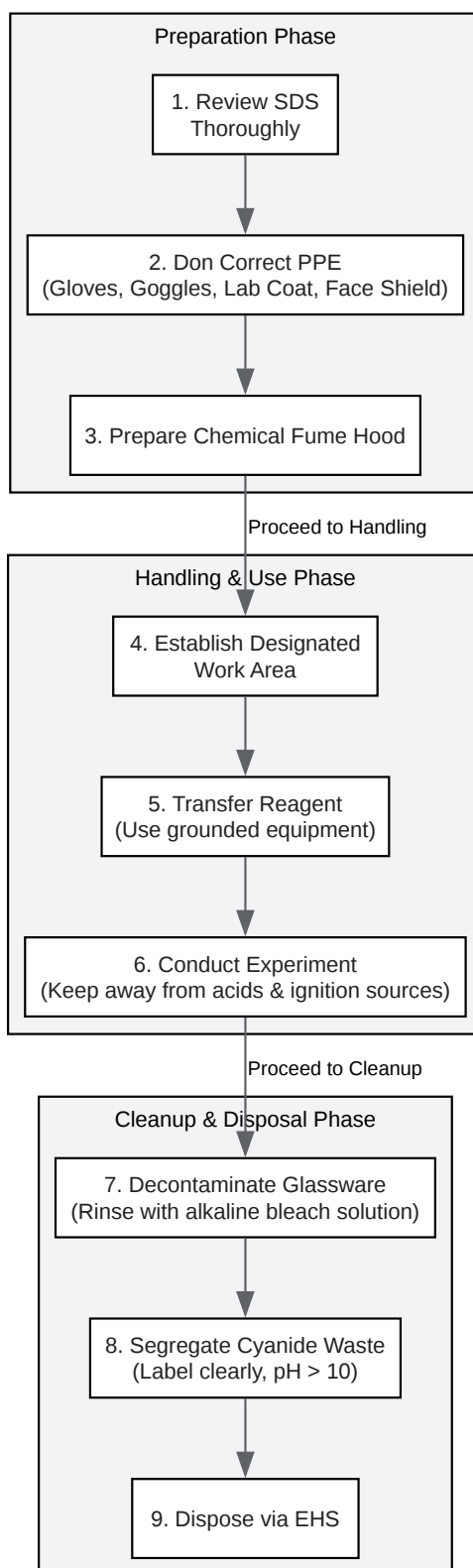
| Dermal | Rabbit | LD50: 148.4 mg/kg | Highly toxic after single contact with skin |[3] |

There is currently no information available regarding its germ cell mutagenicity or carcinogenicity.[3]

Section 4: Experimental Protocols and Safe Handling

Given its high toxicity, all work with **1-Cyanovinyl acetate** must be conducted with strict adherence to safety protocols.

Experimental Workflow for Safe Handling



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Caption: Standard operating procedure for handling **1-Cyanovinyl acetate**.

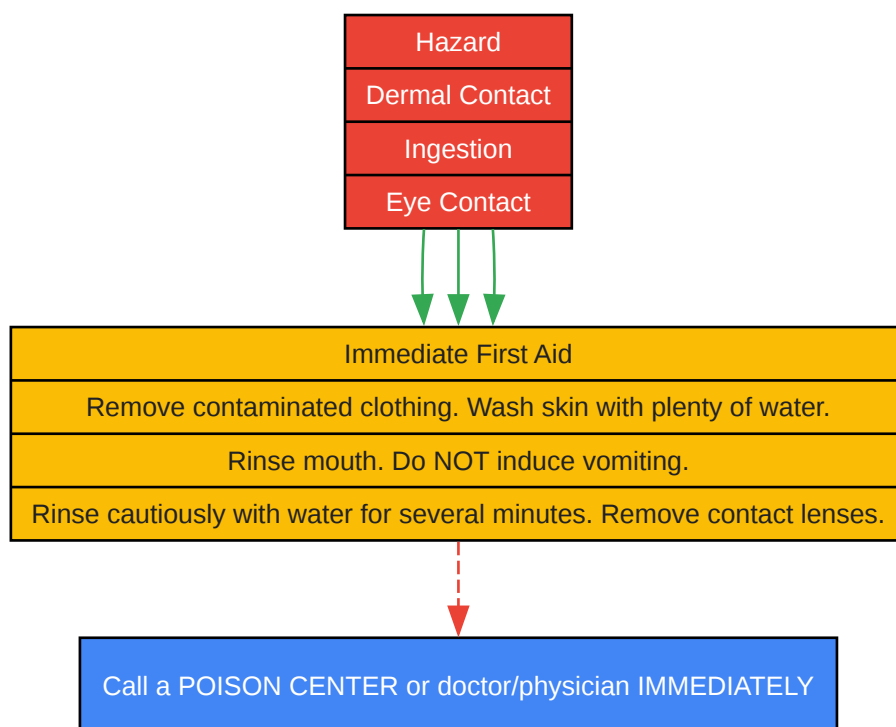
Methodology for Safe Handling:

- **Engineering Controls:** All manipulations must be performed in a certified chemical fume hood with adequate ventilation to prevent vapor generation.^[6]^[7] Equipment should be properly grounded to prevent static discharge.^[8]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times. This includes:
 - **Gloves:** Nitrile or neoprene gloves are recommended; consider double-gloving.^[7]^[9]
 - **Eye Protection:** Chemical splash goggles and a face shield are mandatory.^[7]
 - **Protective Clothing:** A lab coat and clothing that fully covers the legs and feet.^[7]
- **Handling Practices:** Avoid all contact with skin, eyes, and clothing.^[3] Do not eat, drink, or smoke in the handling area. Wash hands and face thoroughly after handling.^[3] The substance should be protected from moisture, light, and heat.^[3] It is crucial to keep the compound away from acids, as this can liberate highly toxic hydrogen cyanide (HCN) gas.^[5]^[6]
- **Storage:** Store in a locked, tightly closed container in a refrigerator (2-8°C) within a well-ventilated area.^[3] The container should be kept under an inert gas.^[3] Storage areas must be separate from acids and combustible materials.^[6]^[10]

Section 5: Emergency Procedures

Immediate and decisive action is critical in the event of an exposure or spill.

Hazard-Response Relationship



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Caption: Emergency response logic for different exposure routes.

First-Aid Measures Protocol:

- If Swallowed (H301): Immediately call a POISON CENTER or doctor. Rinse the mouth with water.[3] Do not induce vomiting.[6]
- If on Skin (H310): Immediately call a POISON CENTER or doctor. Take off all contaminated clothing immediately and wash it before reuse.[2] Wash the affected skin area with plenty of water.[3]
- If in Eyes (H318): Immediately call a POISON CENTER or doctor. Rinse cautiously with water for several minutes. If present and easy to do, remove contact lenses. Continue rinsing.[2][3]

Accidental Release Measures:

- Small Spills (in fume hood): If trained and wearing appropriate PPE, small spills of dry salts can be collected with a brush and dustpan.[7] Small solution spills can be absorbed with an

inert material.[11]

- Large Spills (or any spill outside a fume hood): Evacuate the area immediately. Close and post all entrances to the lab. Contact your institution's Environmental Health and Safety (EHS) department or emergency services.[6][7] Do not attempt to clean up large spills yourself.

Section 6: Disposal Considerations

All waste containing **1-Cyanovinyl acetate**, including empty containers and contaminated PPE, must be treated as hazardous waste.[5][9]

- Store cyanide-containing waste in clearly labeled, sealed, and dedicated containers.[9]
- The pH of aqueous waste solutions should be kept above 10 to prevent the formation of HCN gas.[5]
- Disposal must be handled through the institution's approved hazardous waste disposal program.[2]

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- To cite this document: BenchChem. [Material safety data sheet (MSDS) for 1-Cyanovinyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194761#material-safety-data-sheet-msds-for-1-cyanovinyl-acetate]

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